

Protocol for the Reconstitution of MK-3402 from Powder

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Compound of Interest

Compound Name: MK-3402

Cat. No.: B12405757

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This document provides a detailed protocol for the reconstitution of **MK-3402**, a metallo-beta-lactamase inhibitor, from its powdered form. Adherence to this protocol is crucial for ensuring the stability, activity, and accurate concentration of the reconstituted solution for experimental use.

Product Information

Identifier	Value
IUPAC Name	1-N-[(2R)-3-amino-2-hydroxypropyl]-4-(6-aminopyridin-3-yl)-3-(2H-tetrazol-5-yl)benzene-1,2-disulfonamide
Molecular Formula	C ₁₅ H ₁₉ N ₉ O ₅ S ₂
Molecular Weight	469.50 g/mol
CAS Number	2058151-78-1
Appearance	White to off-white solid ^[1]

Safety Precautions

Before handling **MK-3402**, it is imperative to review the Safety Data Sheet (SDS). Standard laboratory personal protective equipment (PPE), including a lab coat, safety glasses, and

gloves, should be worn at all times. Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.

Reconstitution Protocol for In Vitro Use

MK-3402 is most commonly dissolved in dimethyl sulfoxide (DMSO) for in vitro applications.

Materials:

- **MK-3402** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Water bath or heat block
- Ultrasonic bath

Procedure:

- **Equilibration:** Allow the **MK-3402** powder vial to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **MK-3402** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of DMSO to achieve the desired stock solution concentration. For example, to prepare a 100 mg/mL stock solution, add the appropriate volume of DMSO to the weighed powder.
- **Dissolution:** To facilitate dissolution, vortex the solution. If necessary, warm the solution to 80°C and use an ultrasonic bath.^[1] It is noted that hygroscopic DMSO can significantly impact the solubility of the product, so using newly opened DMSO is recommended.^[1]

- Sterilization (Optional): If required for the specific application, filter-sterilize the reconstituted solution through a 0.22 μm syringe filter compatible with DMSO.
- Storage: Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.

Reconstitution Protocol for In Vivo Use

For in vivo studies, a multi-component vehicle is often required to maintain solubility and biocompatibility. The following is a suggested formulation.

Materials:

- **MK-3402** stock solution in DMSO (e.g., 25 mg/mL)
- PEG300
- Tween-80
- Saline (0.9% sodium chloride)
- Sterile tubes for mixing
- Calibrated pipettes

Procedure:

This protocol yields a 2.5 mg/mL working solution. The volumes can be scaled as needed.

- To 400 μL of PEG300, add 100 μL of a 25.0 mg/mL DMSO stock solution of **MK-3402** and mix thoroughly.^[1]
- Add 50 μL of Tween-80 to the mixture and mix until uniform.^[1]
- Add 450 μL of saline to the solution to reach a final volume of 1 mL. Mix until a clear solution is obtained.

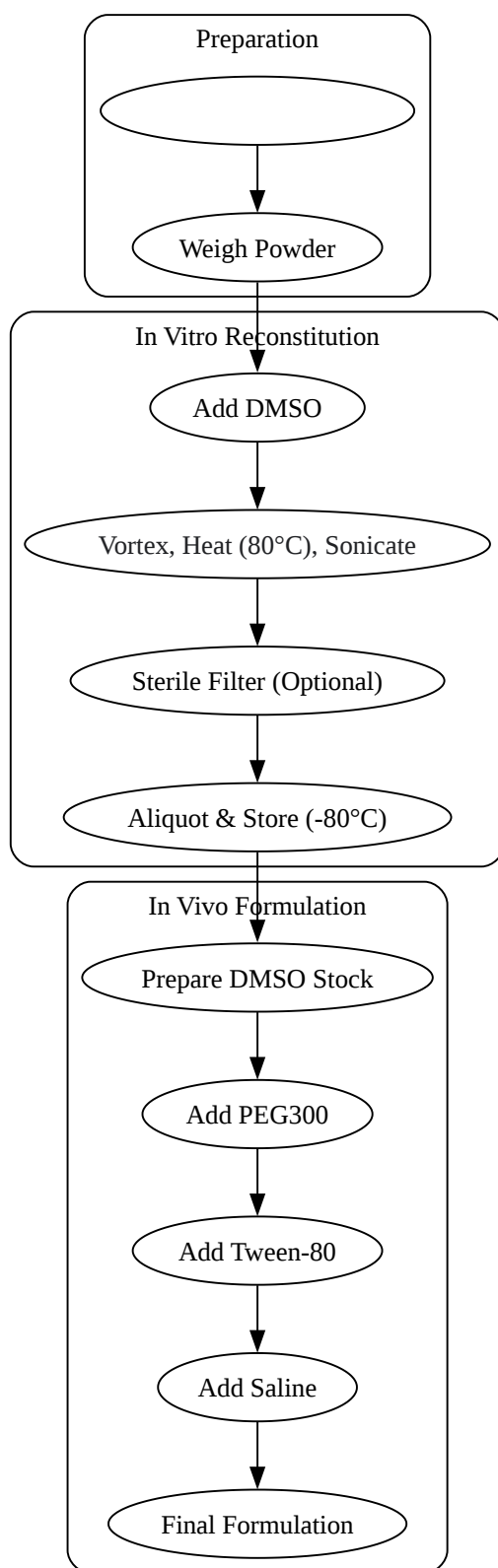
Note: If the dosing period is expected to be longer than two weeks, the stability of this formulation should be carefully considered.

Storage and Stability

Proper storage is critical to maintain the integrity of **MK-3402**.

Form	Storage Temperature	Stability
Powder	-20°C	3 years
4°C	2 years	
In Solvent (e.g., DMSO)	-80°C	6 months
-20°C	1 month	

Experimental Workflow and Signaling Pathway



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Caption: MOA of **MK-3402** with beta-lactams.

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References

- 1. medchemexpress.com [medchemexpress.com]
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